Regio-Analytical Guide: Definitive Characterization of 4-Bromo-1H-indole-2-carbaldehyde

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Compound of Interest

Compound Name:	*4-Bromo-1H-indole-2-carbaldehyde*
CAS No.:	*1368231-70-2*
Cat. No.:	*B3027733*

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Executive Summary & Strategic Importance

The **4-bromo-1H-indole-2-carbaldehyde** scaffold is a high-value intermediate in the synthesis of kinase inhibitors and biologically active alkaloids. Its structural integrity is paramount because the C4-bromine serves as a specific handle for cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the C2-aldehyde directs heterocycle formation.

The Problem: Commercial supplies and synthetic routes often yield regioisomeric mixtures.

- Positional Isomerism (Bromine): 4-bromo vs. 5-, 6-, or 7-bromo isomers (impurities from 3-bromophenol starting materials).
- Functional Isomerism (Aldehyde): 2-carbaldehyde vs. 3-carbaldehyde (thermodynamic product of Vilsmeier-Haack formylation).

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Misidentification at this stage leads to "dead-end" Structure-Activity Relationships (SAR) where substituents are installed in the wrong vector space. This guide provides a self-validating, NMR-based protocol to definitively certify the 4-bromo-2-carbaldehyde isomer.

Structural Logic & Differentiation Strategy

To certify the structure, we must answer two binary questions using 1H NMR and 2D NOESY techniques.

Question 1: Is the Aldehyde at C2 or C3?

- Synthetic Context: C2-aldehydes are typically accessed via C2-lithiation of N-protected indoles followed by DMF quench. C3-aldehydes are the result of electrophilic aromatic substitution (Vilsmeier-Haack).
- NMR Marker: The presence of a proton at C3 (for 2-CHO) versus C2 (for 3-CHO).

Question 2: Is the Bromine at C4?

- Coupling Logic: The bromine position dictates the splitting pattern of the remaining benzene ring protons (H5, H6, H7).
- The "Symmetry Trap": Both 4-bromo and 7-bromo indoles leave three contiguous protons, creating a similar "doublet-triplet-doublet" pattern.
- The Solution: Nuclear Overhauser Effect (NOE) spectroscopy.

Comparative Analytical Data

1H NMR Splitting Patterns (Aromatic Region)

The most common imposters are the 5-bromo and 6-bromo isomers. These are easily ruled out by their coupling constants (

).

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Isomer	Protons Remaining	Spin System	Characteristic Pattern (Multiplicity)
4-Bromo	H5, H6, H7	Contiguous (ABC)	d (H5), t (H6), d (H7)Two ortho couplings (Hz)
5-Bromo	H4, H6, H7	Isolated H4	d (H4, meta), dd (H6), d (H7)H4 shows small meta coupling (Hz)
6-Bromo	H4, H5, H7	Isolated H7	d (H7, meta), d (H4), dd (H5)H7 shows small meta coupling (Hz)
7-Bromo	H4, H5, H6	Contiguous (ABC)	d (H4), t (H5), d (H6)Visually similar to 4-Bromo

The Definitive Test: 4-Bromo vs. 7-Bromo

Since both 4-Br and 7-Br exhibit a "doublet-triplet-doublet" pattern, coupling constants alone are insufficient. We rely on spatial proximity (NOE).

- 4-Bromo: The NH proton is spatially close to H7. A strong NOE signal will be observed between NH and the doublet at H7.
- 7-Bromo: The NH proton is adjacent to the Bromine. No NOE will be observed between NH and any aromatic carbon proton (H6 is too far).

Experimental Protocol: Validation Workflow

Reagents and Setup

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- Solvent: DMSO-d

  (Mandatory). CDCl

  often obscures the NH signal due to exchange or broadening. DMSO ensures a sharp, distinct NH singlet (

  ppm).

- Concentration: 10 mg in 0.6 mL solvent.

- Temperature: 298 K.[1]

Step-by-Step Characterization

Step 1: Verify Aldehyde Position (1H NMR)

- Locate the aldehyde proton (-CHO) at

  ppm.

- Locate the C3-H signal (singlet or fine doublet) at

  ppm.

- Pass Criteria: If you see a sharp singlet at C3, it is the 2-carbaldehyde. If you see a low-field signal (

  ppm) corresponding to C2-H, it is the 3-carbaldehyde.

Step 2: Analyze Benzene Ring Splitting (1H NMR)

- Integrate the aromatic region (

  ppm). You must see exactly 3 protons.

- Identify the splitting.[2]

  - Fail: If you see a meta-coupled doublet (

    Hz) isolated from the main group, you have 5-Br or 6-Br.

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- Proceed: If you see two doublets (

  Hz) and one apparent triplet (

  Hz), you have either 4-Br or 7-Br.

Step 3: The "Smoking Gun" NOE Experiment (1D Selective NOE or 2D NOESY)

- Irradiate (or check cross-peaks for) the NH signal (

  ppm).

- Analysis:
  - Scenario A: NOE observed to an aromatic doublet (H7). -> Conclusion: 4-Bromo isomer. (Because H7 is present).
  - Scenario B: NOE observed only to the aldehyde or C3-H, but not to the benzene ring. -> Conclusion: 7-Bromo isomer. (Because H7 is substituted with Br).
- Secondary Check: Check NOE between C3-H and the aromatic ring.
  - 4-Bromo: C3-H shows NO NOE to the benzene ring (H4 is Br).
  - 7-Bromo: C3-H shows Strong NOE to H4 doublet.

Visualization of Logic

Diagram 1: Analytical Decision Tree

This flowchart guides the researcher through the NMR interpretation process.

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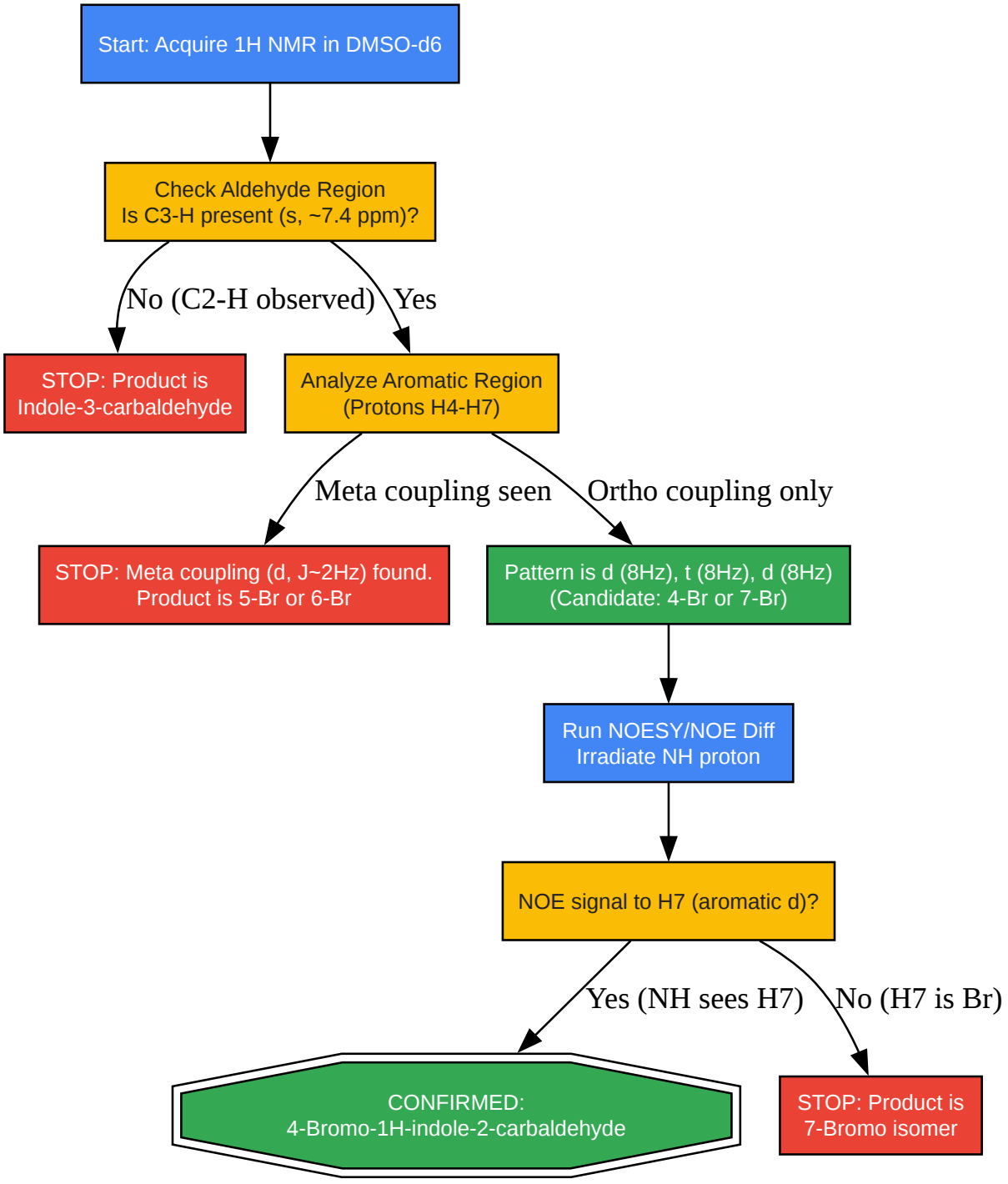

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Caption: Decision tree for distinguishing regioisomers of bromoindole-carbaldehydes.

Diagram 2: Spatial Correlations (NOESY Map)

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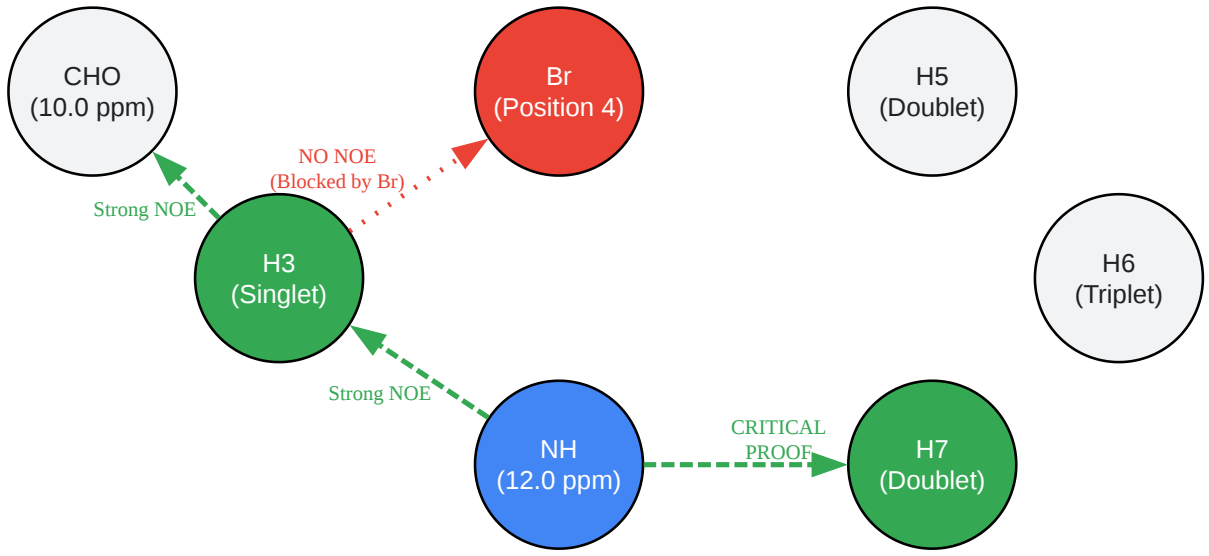
This diagram illustrates the specific spatial interactions that define the 4-bromo isomer.



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Caption: NOESY correlation map for **4-Bromo-1H-indole-2-carbaldehyde**. Green dashed lines indicate observable signals; Red dotted line indicates the absence of signal due to Bromine substitution.

References

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Sources

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